

# Introduction: The Strategic Value of a Functionalized Indole Scaffold

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## Compound of Interest

Compound Name: **4-Fluoro-7-methyl-1H-indole**

Cat. No.: **B1343137**

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The indole ring system is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" for its prevalence in both natural products and synthetic pharmaceuticals.<sup>[1][2]</sup> Its unique electronic properties and ability to participate in various biological interactions have led to its incorporation into drugs for conditions ranging from migraines to cancer.<sup>[1][2]</sup> The strategic functionalization of this core structure is a key activity in modern drug discovery.

The introduction of fluorine into a drug candidate can profoundly and often beneficially alter its physicochemical and pharmacological properties.<sup>[3]</sup> By leveraging its high electronegativity and small size, fluorine can modulate acidity (pKa), enhance metabolic stability by blocking sites of oxidation, and improve membrane permeability and binding affinity.<sup>[3]</sup>

This guide provides a comprehensive technical overview of **4-Fluoro-7-methyl-1H-indole** (CAS No. 313337-32-5), a specific and valuable building block for drug development professionals.<sup>[4]</sup> It combines a synthesized safety profile, based on data from close structural analogs, with expert insights into its handling, application, and synthetic relevance.

**Disclaimer:** As of the writing of this guide, a comprehensive, officially published Material Safety Data Sheet (MSDS) for **4-Fluoro-7-methyl-1H-indole** is not readily available in public databases. The following safety and handling information has been expertly synthesized from MSDS data for structurally related compounds, including 4-fluoroindole, 7-methylindole, and other substituted indoles. This approach provides a robust, precautionary framework for handling this compound in a research setting. All users must treat this compound with the

caution due to a potentially hazardous chemical and perform their own risk assessment before use.

## Section 1: Physicochemical Profile and Identification

A precise understanding of a compound's identity and properties is the foundation of its safe and effective use. The key identifiers and known physical properties for **4-Fluoro-7-methyl-1H-indole** are summarized below.

Property	Value	Source
IUPAC Name	4-Fluoro-7-methyl-1H-indole	-
CAS Number	313337-32-5	<a href="#">[4]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> FN	<a href="#">[4]</a>
Molecular Weight	149.16 g/mol	<a href="#">[4]</a>
Physical State	Solid (Predicted)	-
Melting Point	Data not available. (Analog: 4-Fluoroindole, 30-32 °C)	<a href="#">[5]</a>
Boiling Point	Data not available. (Analog: 4-Fluoroindole, 90 °C @ 0.4 mmHg)	<a href="#">[6]</a>
Storage	Sealed in dry, Room Temperature	<a href="#">[4]</a>

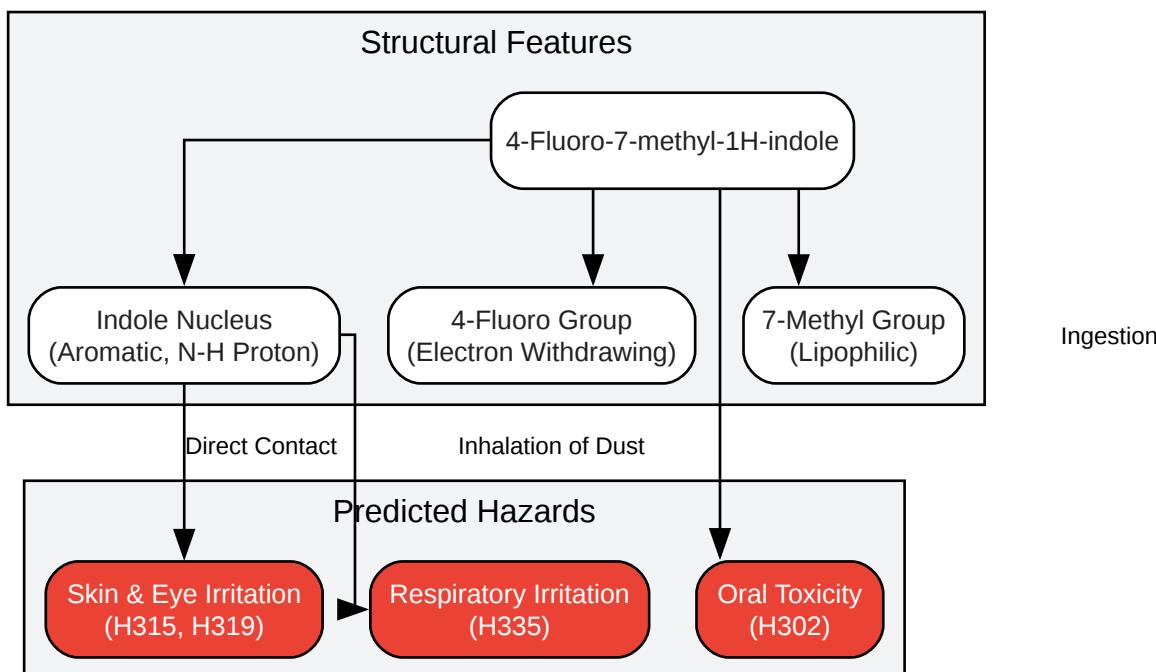
## Section 2: Hazard Assessment and Toxicological Profile

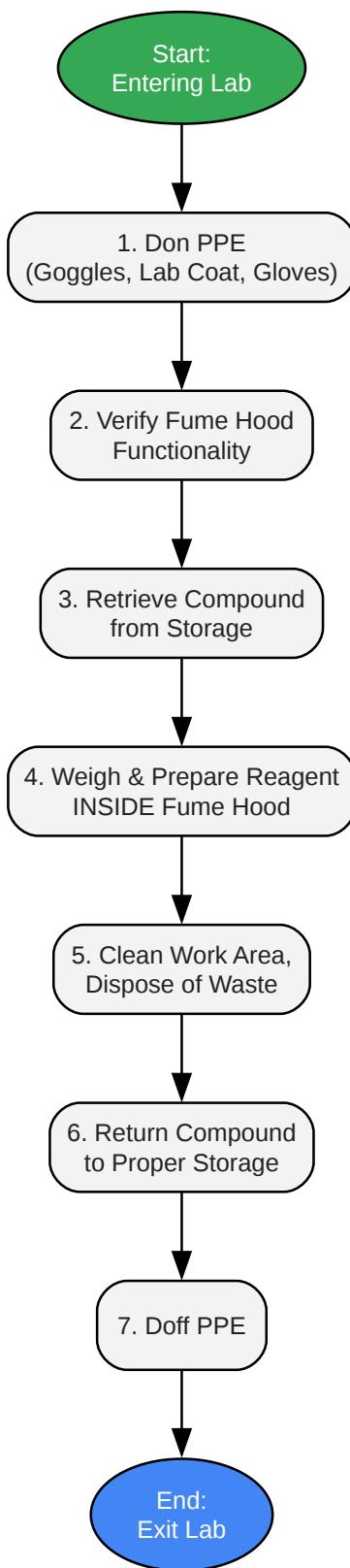
Based on the Globally Harmonized System (GHS) classifications for closely related fluoro- and methyl-substituted indoles, **4-Fluoro-7-methyl-1H-indole** should be presumed to possess the following hazards.[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

GHS Hazard Class	Hazard Code	Hazard Statement
Acute Toxicity, Oral (Warning)	H302	Harmful if swallowed
Skin Corrosion/Irritation (Warning)	H315	Causes skin irritation
Serious Eye Damage/Irritation (Warning)	H319	Causes serious eye irritation
STOT - Single Exposure (Warning)	H335	May cause respiratory irritation

## Toxicological Rationale

The predicted hazards are logically derived from the compound's structure. The indole nucleus, particularly the N-H proton, can interact with biological macromolecules. The aromatic system and its substituents can cause irritation upon contact with skin, eyes, and mucous membranes. Inhalation of fine dust can lead to respiratory tract irritation. While specific toxicological studies on this isomer are lacking, the "harmful if swallowed" classification is a prudent assumption for novel, biologically active small molecules.





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Caption: Standard workflow for safely handling chemical reagents in the lab.

## Storage and Stability

Proper storage is critical to maintaining the compound's integrity and ensuring safety.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [5][6] The supplier recommendation is to keep it sealed in a dry environment at room temperature. [4]\* Incompatibilities: Keep away from strong oxidizing agents, which can react with the electron-rich indole ring. [6][10]\* Stability: While data for this specific isomer is unavailable, many indole derivatives exhibit sensitivity to light and air over long periods. [10] Storage under an inert atmosphere (e.g., argon or nitrogen) is recommended for long-term preservation.

## First-Aid Measures

In the event of an exposure, immediate and correct action is crucial.

Exposure Route	First-Aid Protocol	Citations
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.	[6][11]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.	[6][10][11]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[5][6][11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.	[6][10]

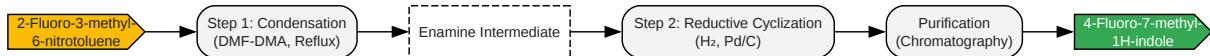
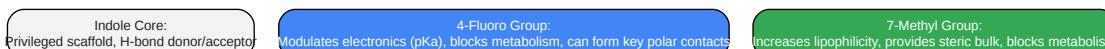
## Accidental Release and Disposal

- Spill Cleanup: For small spills, wear appropriate PPE, absorb the material with an inert, non-combustible material (e.g., vermiculite, sand), and collect it into a suitable container for disposal. [7]Avoid generating dust.

- Disposal: Dispose of the compound and any contaminated materials through a licensed and approved waste disposal facility, in accordance with all local, state, and federal regulations.  
[\[6\]](#)[\[11\]](#)

## Section 4: Application in Medicinal Chemistry & Drug Development

**4-Fluoro-7-methyl-1H-indole** is not merely a chemical; it is a carefully designed tool for medicinal chemists. Each substituent on the indole core serves a strategic purpose.



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